

# An In-depth Technical Guide to the Physicochemical Properties of Ethyl 6-hydroxyhexanoate

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## Compound of Interest

Compound Name: *Ethyl 6-hydroxyhexanoate*

Cat. No.: *B105495*

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This technical guide provides a comprehensive overview of the refractive index and other key physicochemical properties of **ethyl 6-hydroxyhexanoate** (CAS 5299-60-5). The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data and experimental methodologies.

## Physicochemical Data of Ethyl 6-hydroxyhexanoate

The following table summarizes the key quantitative properties of **ethyl 6-hydroxyhexanoate**, facilitating easy comparison and reference for experimental design.

Property	Value	Conditions
Refractive Index (n)	1.437	20°C, 589 nm (D line) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	
Molecular Weight	160.21 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.985 g/mL	25°C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	127-128 °C	12 mmHg <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	>230 °F (>110 °C)	<a href="#">[2]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[5]</a> <a href="#">[6]</a>
pKa (Predicted)	15.15 ± 0.10	

## Experimental Protocols

### Measurement of Refractive Index

While specific experimental documentation for **ethyl 6-hydroxyhexanoate** is not detailed in the provided literature, a general and widely accepted method for determining the refractive index of a liquid such as this is through the use of a refractometer, often an Abbe refractometer.[\[8\]](#)

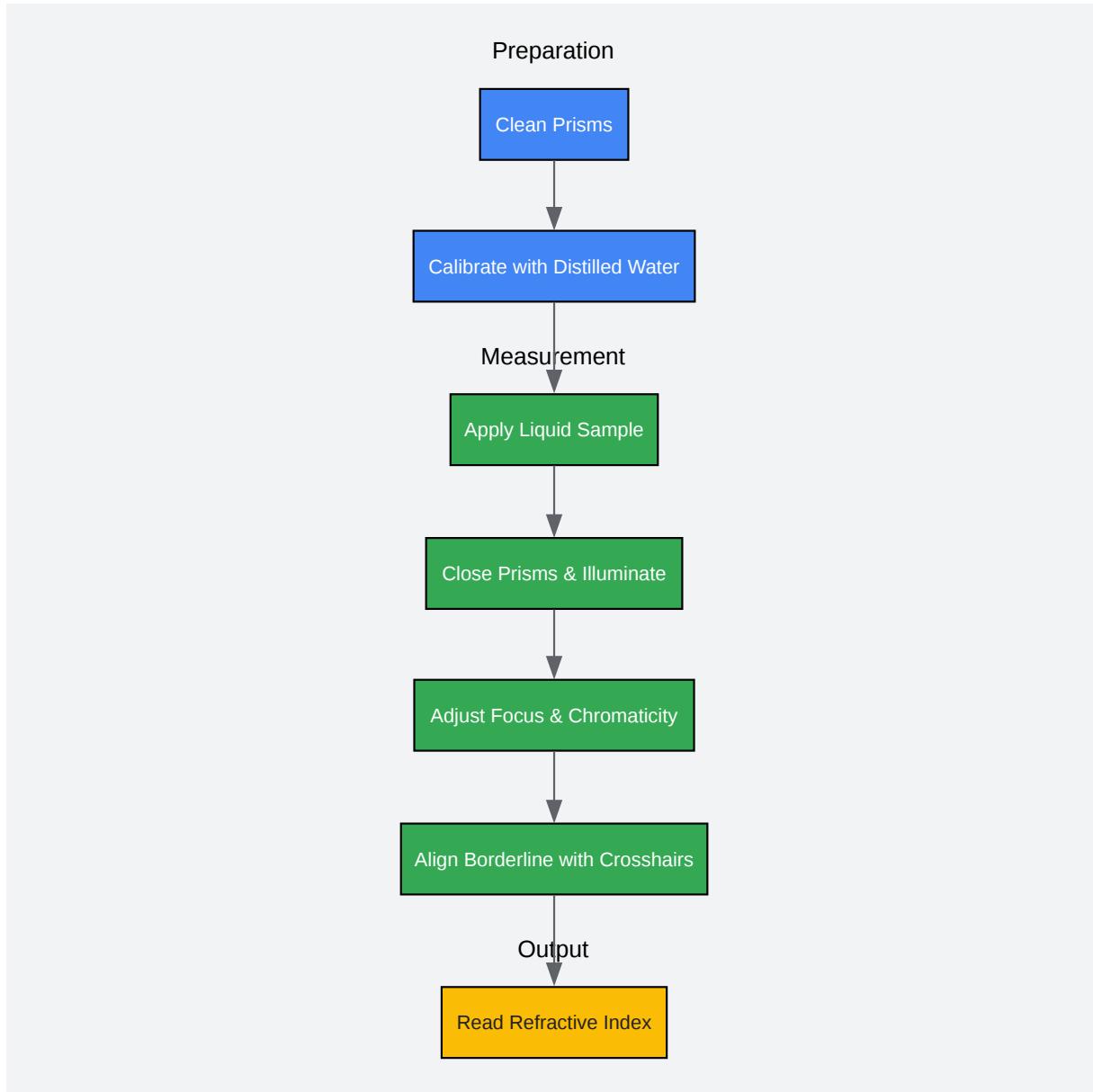
Objective: To measure the refractive index of a liquid sample.

Materials:

- Refractometer (e.g., Abbe refractometer)
- Pasteur pipette
- Liquid sample (**Ethyl 6-hydroxyhexanoate**)
- Cleaning solvent (e.g., ethanol or methanol)
- Lint-free tissue or cotton swabs

**Procedure:**

- Cleaning: Ensure the prisms of the refractometer are clean. Use a few drops of a suitable solvent like ethanol and gently wipe with a lint-free tissue. Allow the solvent to evaporate completely.
- Calibration: Calibrate the instrument, typically with distilled water, to ensure accuracy.
- Sample Application: Using a Pasteur pipette, apply a few drops of the **ethyl 6-hydroxyhexanoate** sample onto the surface of the lower prism. Ensure there is enough liquid to cover the surface when the prisms are closed.
- Measurement: Close the prisms carefully. Turn on the light source and look through the eyepiece. Adjust the focus to get a sharp line dividing the light and dark fields. If color fringes are observed, use the chromaticity adjustment to get a sharp, achromatic borderline. Align this borderline with the center of the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. The reading should be recorded to four decimal places.
- Temperature Control: The refractive index is temperature-dependent. Ensure the measurement is taken at a controlled temperature, typically 20°C, by using a water bath connected to the refractometer.



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Caption: Workflow for measuring the refractive index of a liquid.

## Synthesis of Ethyl 6-hydroxyhexanoate

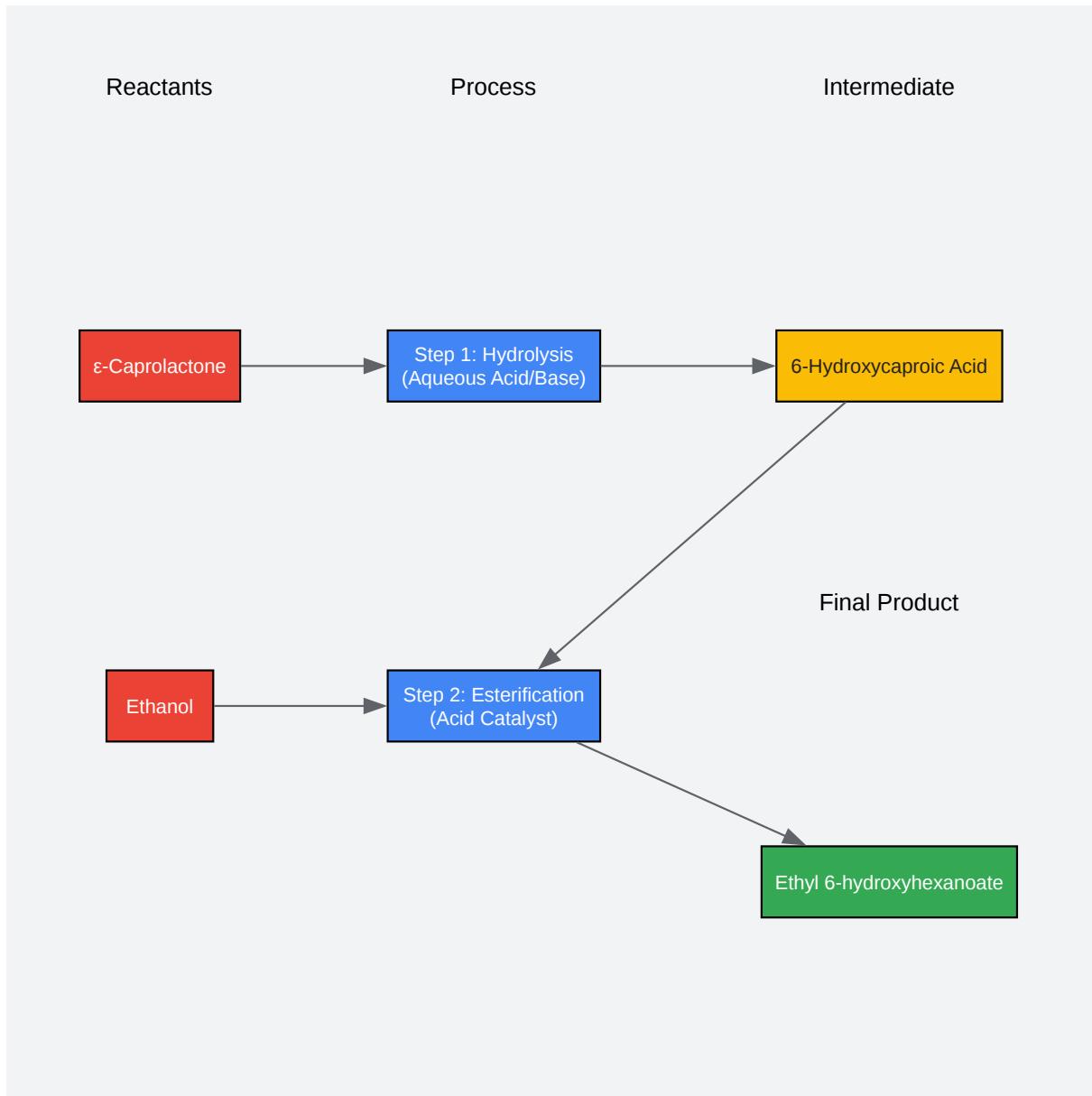
A common laboratory-scale synthesis of **ethyl 6-hydroxyhexanoate** is a two-step process starting from  $\epsilon$ -caprolactone.<sup>[5][9]</sup>

#### Step 1: Hydrolysis of $\epsilon$ -Caprolactone

- $\epsilon$ -caprolactone is hydrolyzed in the presence of an aqueous acid or base to open the lactone ring, forming 6-hydroxycaproic acid.

#### Step 2: Fischer Esterification

- The resulting 6-hydroxycaproic acid is then esterified with ethanol in the presence of an acid catalyst (e.g., sulfuric acid) to yield **ethyl 6-hydroxyhexanoate**.



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